

Physical and chemical characteristics of Disperse Red 82 powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 82

Cat. No.: B082367

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An In-depth Technical Guide to the Physical and Chemical Characteristics of **Disperse Red 82** Powder

Introduction

Disperse Red 82, a monoazo dye, is a significant colorant used primarily in the textile industry for dyeing synthetic fibers such as polyester.[1][2] Its molecular structure, characterized by a cyano group, a nitro group, and N,N-di(2-acetoxyethyl)aniline, imparts properties like good light fastness and thermal stability, making it suitable for high-temperature dyeing processes. This guide provides a comprehensive overview of the physical and chemical characteristics of **Disperse Red 82**, tailored for researchers, scientists, and professionals in drug development who may encounter this compound in various analytical contexts.

Chemical Identity and Molecular Structure

Disperse Red 82 is identified by several names and registry numbers. Its structure is based on an azo linkage between a diazo component, 2-cyano-4-nitroaniline, and a coupling component, N,N-di(2-acetoxyethyl)aniline.[1][3]

Identifier	Value	Source(s)
IUPAC Name	2-[N-(2-acetyloxyethyl)-4-[(2-cyano-4-nitrophenyl)diazenyl]anilino]ethyl acetate	[3][4][5]
CAS Number	12223-42-6, 30124-94-8	[1][3][4][6][7]
C.I. Name	C.I. Disperse Red 82	[1]
C.I. Number	11140	[1][4]
Molecular Formula	C ₂₁ H ₂₁ N ₅ O ₆	[1][3][4][6][7][8]
Synonyms	Terasil Red 3BL, Balicron Red C-3B, Begacron Red 3B	[7][8][9]

Physicochemical Properties

The physical and chemical properties of **Disperse Red 82** powder are summarized below. These characteristics are crucial for understanding its behavior in various applications, from dyeing processes to environmental fate studies.

Physical Properties

Property	Value	Source(s)
Physical Appearance	Dark brown powder	[1][2][3][9][10]
Molecular Weight	439.42 g/mol	[1][3][4][7][8]
Boiling Point	620.2 ± 55.0 °C (Predicted)	[5][8][9]
Density	1.28 g/cm ³ (Predicted)	[3][5][9]
Solubility	Insoluble in water.[1][2][3][9] [10][11] Soluble in some organic solvents.[12] Solubility in supercritical CO ₂ is enhanced with ethanol as a cosolvent.[13]	

Computed Molecular Descriptors

These values are computationally predicted and provide insight into the molecule's behavior in biological and chemical systems.

Descriptor	Value	Source(s)
XLogP3-AA	3.1	[4] [7]
Hydrogen Bond Donor Count	0	[4]
Hydrogen Bond Acceptor Count	10	[7]
Topological Polar Surface Area	150 Å ²	[4] [7]

Experimental Protocols & Methodologies

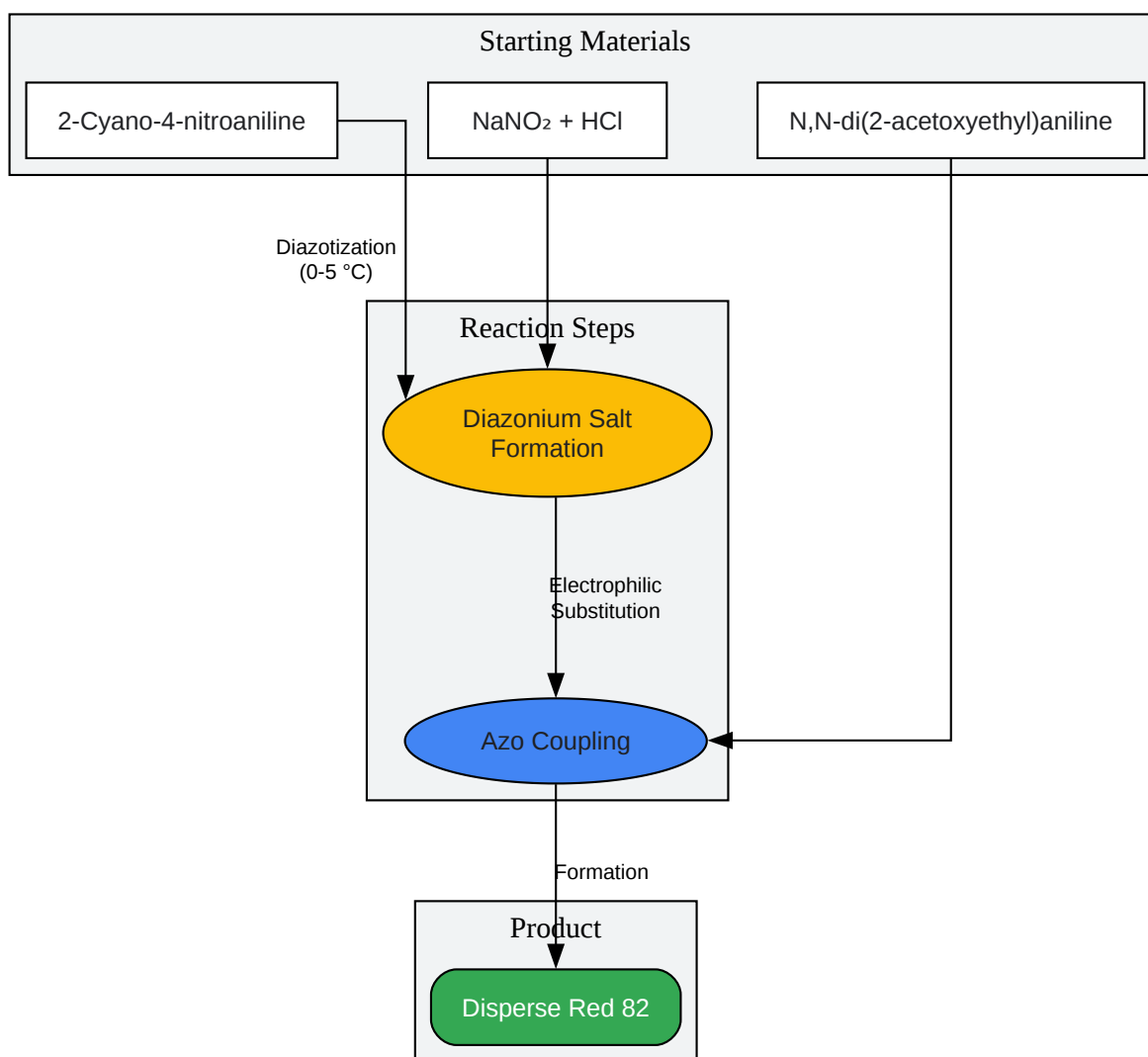
This section details the standard experimental methodologies for the synthesis and characterization of **Disperse Red 82**.

Synthesis Protocol: Diazotization and Azo Coupling

The industrial production of **Disperse Red 82** is a well-established two-stage process.[\[3\]](#)

- Diazotization of 2-cyano-4-nitroaniline:
 - The primary aromatic amine, 2-cyano-4-nitroaniline, serves as the diazo component.[\[1\]](#)[\[3\]](#)
 - It is treated with nitrous acid (HNO₂), which is typically generated in situ from sodium nitrite and a strong mineral acid (e.g., hydrochloric acid).[\[3\]](#)
 - This reaction is conducted at low temperatures (0–5 °C) to ensure the stability of the resulting diazonium salt.[\[3\]](#)
- Azo Coupling:
 - The solution containing the newly formed diazonium salt is then added to a solution of the coupling component, N,N-di(2-acetoxyethyl)aniline.[\[1\]](#)[\[3\]](#)

- This electrophilic substitution reaction forms the stable azo bond ($-N=N-$), creating the final **Disperse Red 82** molecule.[3]
- The product is then filtered, ground, and dried.[9]

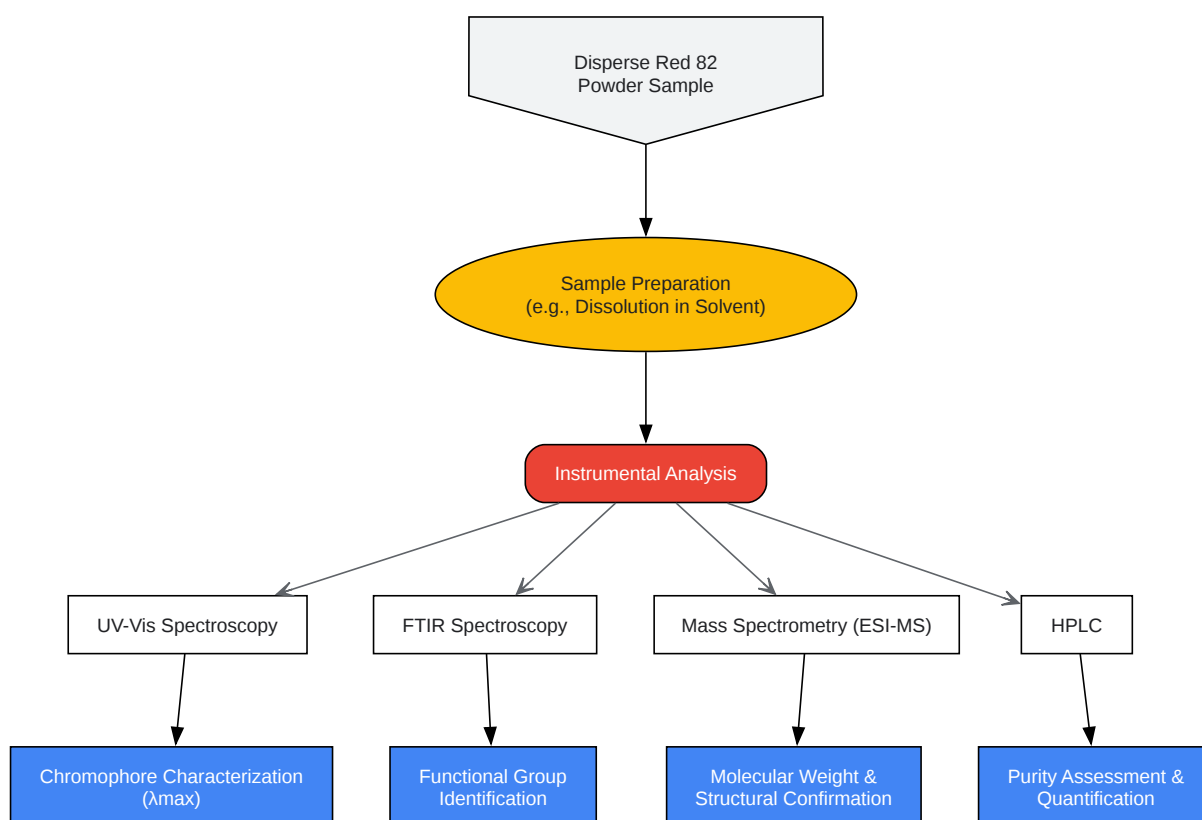


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Caption: Synthesis pathway of **Disperse Red 82**.

Analytical Characterization Workflow

A typical workflow for the comprehensive analysis of **Disperse Red 82** powder involves multiple spectroscopic and chromatographic techniques.



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Caption: General analytical workflow for **Disperse Red 82**.

Spectroscopic Methods

- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** This is a fundamental technique for characterizing the dye's chromophore. The UV-Vis spectrum of **Disperse Red 82** is characterized by broad absorption bands in the visible region, typically recorded between 320 and 680 nm.^{[3][14]} This analysis provides information about the electronic transitions responsible for its color.
- **Fourier Transform Infrared (FTIR) Spectroscopy:** FTIR is used to identify the functional groups present in the molecule. The spectrum would show characteristic peaks for C-H stretching, C=O stretching from the acetate groups, and vibrations associated with the cyano ($\text{-C}\equiv\text{N}$) and nitro (-NO_2) groups.^[3]
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS), particularly with Electrospray Ionization (ESI), is crucial for definitive molecular identification.^[3] ESI-MS is typically performed in positive ion mode, where the molecule is protonated to form the $[\text{M}+\text{H}]^+$ adduct, allowing for exact mass measurement and confirmation of the elemental composition.^[3]

Chromatographic Methods

- **High-Performance Liquid Chromatography (HPLC):** HPLC is the standard method for assessing the purity of **Disperse Red 82** and separating it from precursors or by-products.^[3] Reverse-phase columns, such as C18, are commonly used with a suitable mobile phase to achieve separation.^[3] This technique is essential for quality control in production and for monitoring the dye in environmental samples.^[3]

Dyeing and Fastness Properties

Disperse Red 82 is primarily used for dyeing polyester and its blends.^{[1][2]} Its non-ionic nature means it relies on Van der Waals forces and hydrogen bonds for its affinity to the hydrophobic polyester fibers.^[3]

Fastness Property	Rating (Polyester)	Test Method	Source(s)
Light Fastness (Xenon)	6-7 (out of 8)	ISO 105-B02	[15]
Washing Fastness	4 (out of 5)	ISO 105-CO3	[15]
Sublimation Fastness	4 (out of 5)	ISO 105-P01	[15]
Rubbing Fastness (Dry)	4 (out of 5)	ISO 105-X12	[15]
Rubbing Fastness (Wet)	4 (out of 5)	ISO 105-X12	[15]

(Note: Fastness ratings are on a scale where higher numbers indicate better performance.)

Safety and Handling

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Disperse Red 82** may cause an allergic skin reaction.[4] Standard safety precautions should be observed when handling the powder.

- Handling: Use in a well-ventilated area.[16][17] Avoid dust formation and contact with skin, eyes, and clothing.[6][16][17]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and safety goggles.[16][17]
- Storage: Store in a cool, dry place in a tightly closed container, away from sources of ignition.[17]

Conclusion

Disperse Red 82 is a well-characterized monoazo dye with a specific set of physical and chemical properties that make it highly effective for coloring synthetic textiles. Its synthesis is a standard two-step industrial process, and its characterization relies on a suite of modern analytical techniques, including spectroscopy and chromatography. Understanding these

characteristics is essential for its effective application in industry and for assessing its environmental and toxicological profile.

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- To cite this document: BenchChem. [Physical and chemical characteristics of Disperse Red 82 powder]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b082367#physical-and-chemical-characteristics-of-disperse-red-82-powder>]

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